

# temperature and handling effects on prothrombin time results

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## Compound Focus: Prothrombin (18-23)

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## Frequently Asked Questions

Question	Evidence-Based Answer & Troubleshooting Tip
What is the required reaction temperature and accuracy?	The reference procedure requires <b>37.0 °C</b> . Temperature deviations significantly affect PT/INR; the required accuracy is <b>37.0 ± 0.1 °C</b> [1].
How does reaction temperature deviation affect the INR?	At 37.0°C, the apparent INR of coumarin plasma changes by <b>0.06/°C for rTF/16</b> and <b>0.11/°C for RBT/16</b> . This effect is more pronounced with rabbit brain thromboplastin [1].
How long can plasma samples be stored before testing?	Samples for PT/INR are stable for <b>up to 24 hours at room temperature</b> (20-25°C). For longer storage, specimens should be centrifuged and frozen [2] [3].
What are the stability limits for refrigerated or frozen plasma?	In a freezer, samples are stable for PT/INR for <b>up to 36 hours</b> . In a refrigerator, stability lasts for <b>up to 24 hours</b> [2].
What is the impact of an underfilled collection tube?	Tubes must be filled to <b>90% of capacity</b> to maintain the critical 9:1 blood-to-anticoagulant ratio. Underfilled tubes lead to prolonged PT and APTT due to excess citrate [4] [3].

## Temperature & Handling Effects: Data Summary

The tables below consolidate quantitative data on how variables affect PT/INR results.

### Table 1: Effect of Reaction Temperature on PT/INR [1]

This data is based on the manual hook technique using WHO international standards (rTF/16 and RBT/16).

Thromboplastin	Plasma Type	PT Change at 37°C	Minimum PT Temperature	INR Change at 37°C
rTF/16 (Recombinant)	Normal	-0.35 s/°C	~39-40°C	0.06/°C (Coumarin)
rTF/16 (Recombinant)	Coumarin	-0.34 s/°C	~39.2°C	-
RBT/16 (Rabbit Brain)	Normal	-0.05 s/°C	~34-37°C	0.11/°C (Coumarin)
RBT/16 (Rabbit Brain)	Coumarin	+1.32 s/°C	~33.8°C	-

### Table 2: Effect of Plasma Storage on PT/INR Stability [2]

A change of more than  $\pm 10\%$  from the baseline (0-hour) value is considered clinically significant.

Storage Temperature	12 Hours	24 Hours	36 Hours
Room Temp	Deteriorates (>10% change)	-	-
Refrigeration	Stable (<10% change)	Stable (<10% change)	Deteriorates

Storage Temperature	12 Hours	24 Hours	36 Hours
Frozen	Stable (<10% change)	Stable (<10% change)	Stable (<10% change)

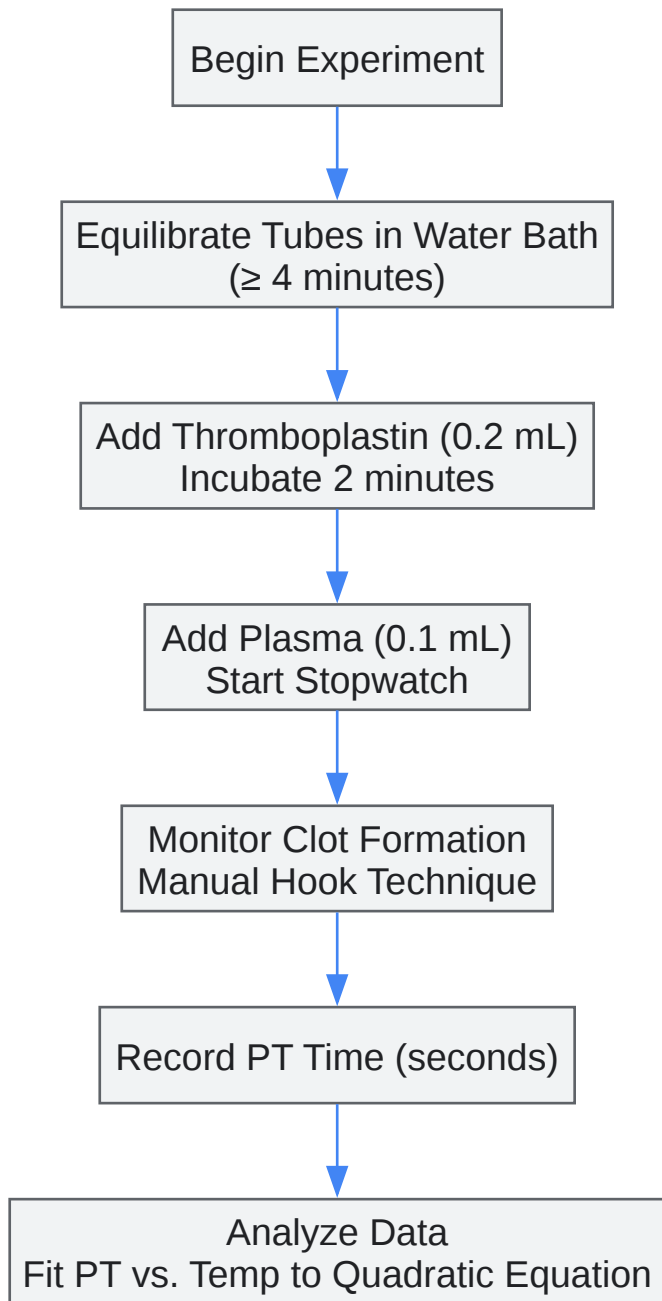
## Detailed Experimental Protocols

### Protocol 1: Assessing Reaction Temperature Effects [1]

This protocol outlines the reference method for evaluating the impact of temperature on PT.

- **Key Equipment:** Glass water bath, heating immersion circulator (temperature stability  $\pm 0.02^{\circ}\text{C}$ ), calibrated mercury thermometer, borosilicate glass test tubes, digital stopwatch, stainless steel hook [1].
- **Reagents:** WHO international standards for thromboplastin (e.g., RBT/16, rTF/16), pooled normal plasma, pooled coumarin plasma [1].
- **Workflow:**
  - Place glass test tubes in a water bath rack for at least 4 minutes to achieve target temperature.
  - Pipette 0.2 mL of thromboplastin into a tube and incubate for 2 minutes.
  - Add 0.1 mL of plasma, start the stopwatch, and mix.
  - Manually move a stainless steel hook in and out of the mixture twice per second.
  - Horizontally observe the mixture; when a clot is pulled up, record the time.
  - Vary the reaction temperature between  $28^{\circ}\text{C}$  and  $40^{\circ}\text{C}$ .
  - Perform four replicate PT determinations at each temperature.
  - Fit the PT vs. temperature data to a quadratic equation for analysis [1].

The following diagram illustrates the experimental workflow.



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## Protocol 2: Evaluating Plasma Storage Stability [2]

This protocol describes a method to test how storage conditions affect PT/INR.

- **Specimen Collection:** Collect venous blood in 3.2% sodium citrate vacuum tubes. Invert tubes 6-10 times for proper mixing. Discard if underfilled (<90% capacity) [2] [3].

- **Sample Preparation:** Centrifuge whole blood at 2000 g for 10 minutes within 2 hours of collection to obtain platelet-poor plasma (PPP) [2].
- **Baseline Testing:** Analyze PPP for PT/INR immediately; this is the baseline (0-hour) value [2].
- **Storage and Delayed Testing:** Aliquot the remaining PPP into microcentrifuge tubes. Store them at room temperature, refrigerated, and frozen. Repeat PT/INR testing on these aliquots at 12, 24, and 36 hours [2].
- **Data Analysis:** Calculate the percentage change from the baseline value for each time/temperature condition. A change of >10% is typically considered clinically significant [2].

## Pre-analytical Variables & Control Advice

Beyond temperature and storage, these factors are critical for reliable results:

- **Sample Collection:** Use **3.2% sodium citrate** tubes and ensure the correct **9:1 blood-to-anticoagulant ratio**. Traumatic venipuncture can activate coagulation and consume factors, leading to unreliable results [4].
- **Centrifugation:** Ensure plasma is **platelet-poor** to avoid residual platelet activity affecting the test [2].
- **Thromboplastin Sensitivity:** Be aware that different thromboplastin reagents (e.g., recombinant human vs. rabbit brain) have distinct sensitivities to temperature and factor deficiencies [1] [5].

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